

An In-depth Technical Guide to the Chemical Properties of 4-Methoxybenzoyl Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methoxybenzoyl isothiocyanate

Cat. No.: B098682

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of **4-methoxybenzoyl isothiocyanate**. The information is intended to support research and development activities in medicinal chemistry and related fields.

Core Chemical Properties

4-Methoxybenzoyl isothiocyanate is an aromatic organic compound featuring a methoxy-substituted benzoyl group attached to an isothiocyanate functional group. Its chemical identity is well-defined by its molecular formula, weight, and CAS number.

Property	Value	Reference(s)
CAS Number	16778-84-0	
Molecular Formula	C ₉ H ₇ NO ₂ S	
Molecular Weight	193.22 g/mol	
IUPAC Name	4-methoxybenzoyl isothiocyanate	
Boiling Point	122 °C	
Flash Point	142.6 °C	

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **4-methoxybenzoyl isothiocyanate**.

- **Infrared (IR) Spectroscopy:** The IR spectrum of **4-methoxybenzoyl isothiocyanate** is available through the NIST WebBook, providing insights into its functional groups. Key expected absorptions would include those for the isothiocyanate ($-N=C=S$) group, the carbonyl ($C=O$) group, and the aromatic ring.
- **Mass Spectrometry:** The mass spectrum (electron ionization) is also available from the NIST WebBook, allowing for the determination of the molecular weight and fragmentation pattern.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While a direct public source for the detailed 1H and ^{13}C NMR spectra of **4-methoxybenzoyl isothiocyanate** is not readily available, it is worth noting that the isothiocyanate carbon can sometimes be difficult to observe in ^{13}C NMR spectra due to its relaxation properties.

Synthesis and Reactivity

The synthesis of **4-methoxybenzoyl isothiocyanate** can be achieved through the reaction of 4-methoxybenzoyl chloride with a thiocyanate salt, such as potassium thiocyanate. This reaction proceeds via a nucleophilic acyl substitution mechanism.

Experimental Protocol: Synthesis of 4-Methoxybenzoyl Isothiocyanate

This protocol is a general representation based on established methods for the synthesis of acyl isothiocyanates.

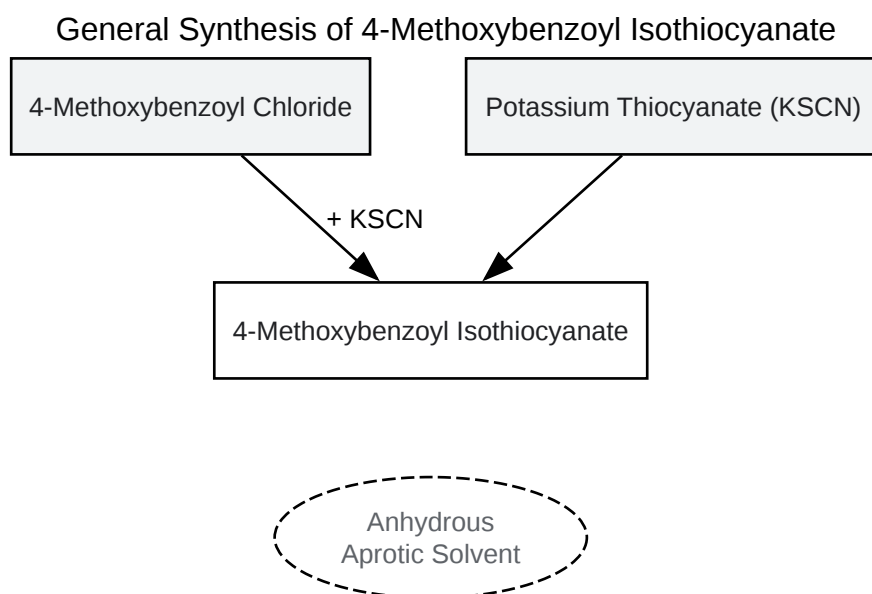
Materials:

- 4-Methoxybenzoyl chloride
- Potassium thiocyanate (KSCN)
- Anhydrous aprotic solvent (e.g., acetone, acetonitrile)

- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere, dissolve 4-methoxybenzoyl chloride in an anhydrous aprotic solvent.
- Add a stoichiometric equivalent of potassium thiocyanate to the solution.
- The reaction mixture is typically stirred at room temperature or gently heated to facilitate the reaction.
- The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or infrared spectroscopy (monitoring the disappearance of the acyl chloride and the appearance of the isothiocyanate peak).
- Upon completion, the inorganic salts (e.g., potassium chloride) are removed by filtration.
- The solvent is removed from the filtrate under reduced pressure to yield the crude **4-methoxybenzoyl isothiocyanate**.
- Further purification can be achieved by distillation under reduced pressure or column chromatography.



[Click to download full resolution via product page](#)

Caption: Synthesis of **4-Methoxybenzoyl Isothiocyanate**.

Reactivity

The isothiocyanate functional group is highly electrophilic and readily reacts with nucleophiles. The reactivity of **4-methoxybenzoyl isothiocyanate** is influenced by the electron-donating methoxy group on the benzoyl ring. Common reactions involve nucleophilic attack on the central carbon of the isothiocyanate moiety.

Potential Biological Activity

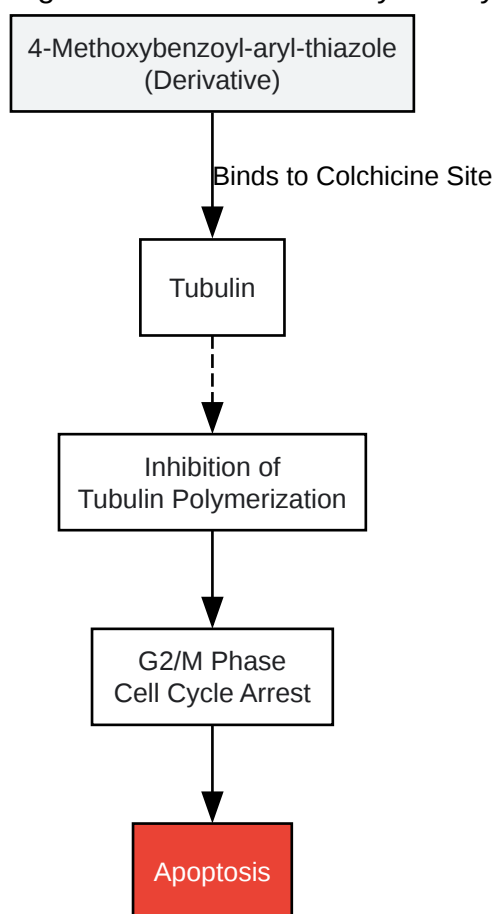
While specific studies on the biological activity of **4-methoxybenzoyl isothiocyanate** are not widely documented, the broader class of isothiocyanates is well-known for a range of biological effects, including antimicrobial, anti-inflammatory, and anticancer properties.

Research on structurally related compounds, such as 4-substituted methoxybenzoyl-aryl-thiazoles, has shown potent anticancer activity. These derivatives have been found to act as microtubule inhibitors, binding to the colchicine-binding site on tubulin, which leads to an arrest

of the cell cycle in the G2/M phase and subsequent apoptosis. This suggests that the 4-methoxybenzoyl scaffold could be a valuable component in the design of novel anticancer agents.

The general mechanism of action for many biologically active isothiocyanates involves their ability to react with cellular nucleophiles, such as cysteine residues in proteins, thereby modulating protein function and impacting various signaling pathways.

Potential Biological Action of 4-Methoxybenzoyl Derivatives



[Click to download full resolution via product page](#)

Caption: Anticancer Mechanism of a 4-Methoxybenzoyl Derivative.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of 4-Methoxybenzoyl Isothiocyanate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098682#4-methoxybenzoyl-isothiocyanate-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com